

Ethyl 2-Bromonicotinate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyl 2-bromonicotinate

CAS No.: 53087-78-8

Cat. No.: B1585633

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Introduction

Ethyl 2-bromonicotinate is a halogenated pyridine derivative that serves as a pivotal building block in modern organic synthesis. Its unique structural arrangement, featuring a pyridine ring substituted with a bromine atom at the 2-position and an ethyl ester at the 3-position, imparts a versatile reactivity profile. This guide provides an in-depth exploration of the physical and chemical properties of **ethyl 2-bromonicotinate**, offering valuable insights for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis. The strategic placement of the bromo and ester functionalities allows for a wide array of chemical transformations, making it an indispensable intermediate in the synthesis of complex pharmaceutical agents and novel materials.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Molecular and Physical Properties

A thorough understanding of the physical characteristics of a reagent is fundamental to its effective application in synthesis and process development. The key physical and molecular properties of **ethyl 2-bromonicotinate** are summarized below.

Structural and Molecular Data

Property	Value	Source
Chemical Formula	C ₈ H ₈ BrNO ₂	[4][5]
Molecular Weight	230.06 g/mol	[4]
IUPAC Name	ethyl 2-bromopyridine-3-carboxylate	[4]
CAS Number	53087-78-8	[4][6]
Canonical SMILES	CCOC(=O)C1=C(N=CC=C1)Br	[5]
InChI Key	QOFKYVXBXHUEWBX-UHFFFAOYSA-N	[5]

Diagram 1: Chemical Structure of **Ethyl 2-bromonicotinate**

Caption: 2D structure of **Ethyl 2-bromonicotinate**.

Physicochemical Properties

Property	Value	Source
Appearance	Colorless to yellow liquid or low melting solid	
Boiling Point	271.3°C	[1]
Storage Temperature	2-8°C, under inert atmosphere	[1]

Spectroscopic Profile

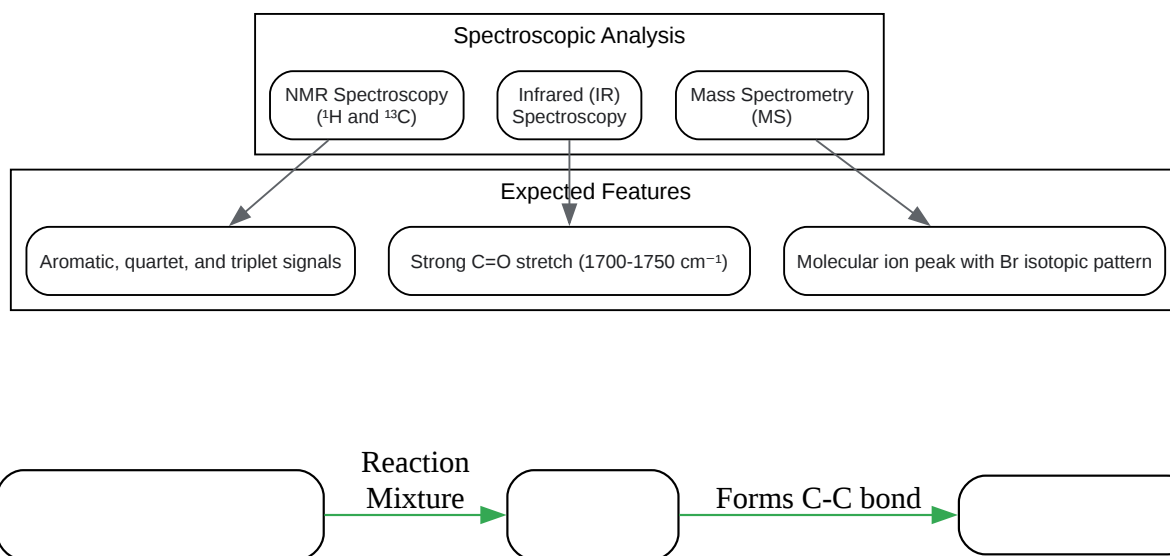
Spectroscopic data is crucial for the identification and characterization of chemical compounds. While a comprehensive set of spectra for **ethyl 2-bromonicotinate** is not readily available in the public domain, typical spectral features can be predicted based on its structure.

- ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons on the pyridine ring, a quartet for the methylene (-CH₂) group of the ethyl ester, and a triplet for the methyl (-CH₃) group. The chemical shifts of the aromatic protons

will be influenced by the electron-withdrawing effects of the bromine atom and the ester group.

- ^{13}C NMR: The carbon NMR spectrum will display distinct signals for the carbons of the pyridine ring, the carbonyl carbon of the ester, and the two carbons of the ethyl group.
- Infrared (IR) Spectroscopy: The IR spectrum should exhibit a strong absorption band characteristic of the C=O stretching vibration of the ester group, typically in the range of $1700\text{-}1750\text{ cm}^{-1}$. Vibrations associated with the C-Br bond and the aromatic ring will also be present.[7]
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound. The presence of bromine would be indicated by a characteristic isotopic pattern (M and M+2 peaks of nearly equal intensity).[8][9]

Diagram 2: Predicted Spectroscopic Features



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Caption: Generalized workflow for a Suzuki coupling reaction.

A typical experimental protocol for a Suzuki coupling reaction involving an aryl bromide is as follows:

Protocol: Suzuki-Miyaura Cross-Coupling

- **Reaction Setup:** In a flame-dried flask under an inert atmosphere (e.g., argon or nitrogen), combine **ethyl 2-bromonicotinate** (1 equivalent), the desired boronic acid or boronic acid pinacol ester (1.1-1.5 equivalents), a palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%), and a base (e.g., K₂CO₃, Na₂CO₃, or Cs₂CO₃, 2-3 equivalents).
- **Solvent Addition:** Add a suitable solvent system, typically a mixture of an organic solvent (e.g., toluene, dioxane, or DME) and water.
- **Reaction Execution:** Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir until the starting material is consumed, as monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After cooling to room temperature, dilute the reaction mixture with water and extract with an organic solvent (e.g., ethyl acetate). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel to afford the desired coupled product.

Safety and Handling

Ethyl 2-bromonicotinate is classified as a hazardous substance and should be handled with appropriate safety precautions. [6]

- **Hazards:** It is known to cause skin and eye irritation and may cause respiratory irritation. [6]*
Personal Protective Equipment (PPE): Always wear protective gloves, clothing, eye protection, and face protection when handling this compound. [6]*
First Aid:
 - **Skin Contact:** In case of contact, immediately wash with plenty of soap and water. [6] *
 - **Eye Contact:** Rinse cautiously with water for several minutes. [10] *
 - **Inhalation:** Move the person to fresh air and keep them comfortable for breathing. [6] *
 - **Storage:** Store in a well-ventilated place and keep the container tightly closed. [10]

Conclusion

Ethyl 2-bromonicotinate is a versatile and valuable building block in organic synthesis, particularly for the construction of substituted pyridine derivatives that are prevalent in pharmaceuticals and agrochemicals. [1][2] A comprehensive understanding of its physical, chemical, and spectroscopic properties, as well as its reactivity and safe handling procedures, is essential for its effective and safe utilization in a research and development setting. This guide provides the foundational knowledge required for scientists to harness the full potential of this important chemical intermediate.

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